

Sodium Monofluorophosphate (CAS 10163-15-2): A Comprehensive Physicochemical Guide

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Compound of Interest

Compound Name: Sodium Monofluorophosphate

Cat. No.: B1209415

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This technical guide provides an in-depth overview of the physicochemical properties of **Sodium Monofluorophosphate** (SMFP), a key active ingredient in dental care products and a compound of interest in various industrial applications. This document compiles essential data from publicly available sources and outlines standard experimental protocols for its characterization.

Chemical Identity and Structure

Sodium Monofluorophosphate is an inorganic salt with the chemical formula $\text{Na}_2\text{PO}_3\text{F}$. It is the disodium salt of monofluorophosphoric acid. The monofluorophosphate anion consists of a central phosphorus atom tetrahedrally bonded to three oxygen atoms and one fluorine atom.

Physicochemical Data

The following tables summarize the key physicochemical properties of **Sodium Monofluorophosphate**.

Property	Value	Reference
CAS Number	10163-15-2	
Molecular Formula	Na ₂ PO ₃ F	
Molecular Weight	143.95 g/mol	
Appearance	White, odorless crystalline powder or solid	[1]
Melting Point	Approximately 625 °C (1157 °F; 898 K)	[1][2]
Boiling Point	Decomposes	
Density	2.5 g/cm ³	

Solubility	Value	Temperature	Reference
Water	25 g/100 mL; 42 g/100 g	25 °C	[1][2]
Ethanol	Insoluble	[1]	
Ether	Insoluble	[1]	

Property	Value	Notes
pKa of Monofluorophosphoric Acid (H ₂ PO ₃ F)	pKa ₁ : ~1.7pKa ₂ : ~4.8	The corresponding acid of the monofluorophosphate anion is a dibasic acid.

Stability and Reactivity

Sodium Monofluorophosphate is a stable compound under normal storage conditions. However, it is susceptible to hydrolysis, especially in acidic or alkaline conditions, to yield fluoride and phosphate ions. The rate of hydrolysis is influenced by pH and temperature. The half-life of **Sodium Monofluorophosphate** in bulk form can range from 35 to 114 months,

depending on the preparation.[3][4] In aqueous solutions, its stability is significantly affected by pH, with greater stability observed at neutral pH.

Experimental Protocols

The following are generalized experimental protocols for determining key physicochemical properties of **Sodium Monofluorophosphate**. These are based on standard laboratory techniques and pharmacopeial methods.

Determination of Melting Point (Capillary Method)

Objective: To determine the temperature at which **Sodium Monofluorophosphate** transitions from a solid to a liquid.

Apparatus:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Grind a small amount of the **Sodium Monofluorophosphate** sample into a fine powder using a mortar and pestle.
- Pack the dry powder into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block at a controlled rate (e.g., 1-2 °C per minute) when approaching the expected melting point.

- Record the temperature at which the first droplet of liquid is observed (onset of melting) and the temperature at which the last solid particle melts (completion of melting). This range is the melting point of the sample.

Determination of Aqueous Solubility (Shake-Flask Method)

Objective: To determine the saturation concentration of **Sodium Monofluorophosphate** in water at a specific temperature.

Apparatus:

- Analytical balance
- Volumetric flasks
- Conical flasks with stoppers
- Constant temperature water bath or shaker
- Filtration apparatus (e.g., syringe filters)
- Analytical instrumentation for quantification (e.g., ion chromatography)

Procedure:

- Add an excess amount of **Sodium Monofluorophosphate** to a known volume of deionized water in a conical flask.
- Tightly stopper the flask and place it in a constant temperature shaker bath (e.g., 25 °C).
- Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Allow the undissolved solid to settle.
- Carefully withdraw a clear aliquot of the supernatant, ensuring no solid particles are transferred. It is recommended to filter the aliquot through a suitable membrane filter (e.g., 0.45 µm).

- Quantify the concentration of the monofluorophosphate ion in the filtered solution using a validated analytical method, such as ion chromatography as described in the United States Pharmacopeia (USP).
- The determined concentration represents the aqueous solubility of **Sodium Monofluorophosphate** at the specified temperature.

Assay and Identification (Based on USP Method)

Objective: To determine the purity of a **Sodium Monofluorophosphate** sample and confirm its identity.

Methodology: Ion Chromatography (IC) is a common method for the assay of **Sodium Monofluorophosphate** and the determination of free fluoride ion impurity.

Apparatus:

- Ion chromatograph equipped with a conductivity detector
- Anion-exchange column suitable for phosphate and fluoride separation
- Eluent generation system or manual eluent preparation
- Data acquisition and processing software

Procedure (Generalized):

- Standard Preparation: Prepare a standard solution of known concentration using a USP **Sodium Monofluorophosphate** Reference Standard.
- Sample Preparation: Accurately weigh and dissolve the **Sodium Monofluorophosphate** sample in deionized water to a known concentration.
- Chromatographic Conditions: Set up the ion chromatograph with the appropriate column, eluent (e.g., potassium hydroxide gradient), flow rate, and detector settings as specified in the relevant USP monograph.
- Analysis: Inject the standard and sample solutions into the chromatograph.

- Quantification: Compare the peak area of the monofluorophosphate peak in the sample chromatogram to that of the standard chromatogram to calculate the percentage of **Sodium Monofluorophosphate** in the sample.
- Identification: The retention time of the major peak in the sample chromatogram should correspond to that of the monofluorophosphate peak in the standard chromatogram.

Visualizations

Hydrolysis of Sodium Monofluorophosphate

The following diagram illustrates the hydrolysis of the monofluorophosphate anion in an aqueous environment, a critical aspect of its stability and mechanism of action as a fluoride source.

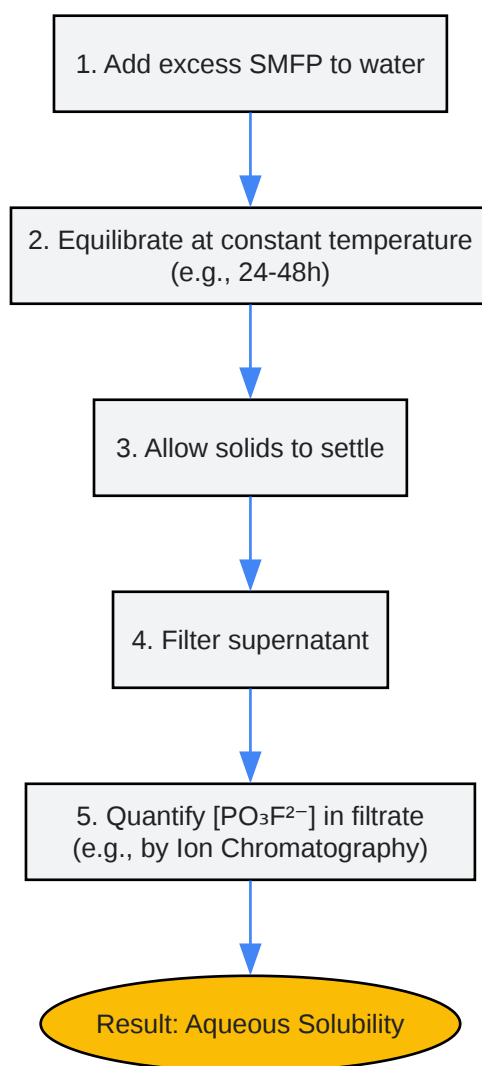


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Caption: Dissociation and subsequent hydrolysis of **Sodium Monofluorophosphate** in water.

Experimental Workflow for Solubility Determination

This diagram outlines the key steps in determining the aqueous solubility of **Sodium Monofluorophosphate** using the shake-flask method.



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Caption: Workflow for the shake-flask method of solubility determination.

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